

An In-depth Technical Guide to Cyanox CY 1790 (CAS 40601-76-1)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanox CY 1790, identified by the CAS number 40601-76-1, is a high-performance, sterically hindered phenolic antioxidant. Its chemical name is 1,3,5-Tris(4-tert-butyl-3-hydroxy-2,6-dimethylbenzyl)-1,3,5-triazinane-2,4,6-trione. This compound is primarily utilized as a stabilizer in various polymers to prevent degradation due to heat, light, and oxygen exposure, thereby extending the material's lifespan and maintaining its physical properties. Its high molecular weight and sterically hindered phenolic groups contribute to its low volatility, excellent thermal stability, and superior antioxidant efficacy.

Physicochemical Properties

The key physicochemical properties of **Cyanox CY 1790** are summarized in the table below. These properties are crucial for understanding its behavior in various matrices and for designing experimental protocols.



Property	Value	Reference
Chemical Name	1,3,5-Tris(4-tert-butyl-3-hydroxy-2,6-dimethylbenzyl)-1,3,5-triazinane-2,4,6-trione	[1]
CAS Number	40601-76-1	[1]
Molecular Formula	C42H57N3O6	[1]
Molecular Weight	699.9 g/mol	[1]
Appearance	White to off-white powder or crystalline solid	
Melting Point	163-165 °C	
Boiling Point	793.8 °C (Predicted)	
Density	1.172 g/cm³ (Predicted)	
Solubility	Acetonitrile (Slightly), DMSO (Slightly), Methanol (Slightly)	
Vapor Pressure	0 Pa at 20°C	_
LogP (Octanol-Water Partition Coefficient)	15.281 at 20°C	

Synthesis

A general synthetic route for **Cyanox CY 1790** involves a two-step process.[2] The first step is the chloromethylation of 2,4-dimethyl-6-tert-butylphenol. This is achieved through a Blanc reaction, where the phenol is reacted with formaldehyde and hydrogen chloride to introduce a chloromethyl group at the less sterically hindered meta position.[2] In the second step, the resulting intermediate, 4-tert-butyl-3-hydroxy-2,6-dimethylbenzyl chloride, is reacted with cyanuric acid to yield the final product, 1,3,5-Tris(4-tert-butyl-3-hydroxy-2,6-dimethylbenzyl)-1,3,5-triazinane-2,4,6-trione.[2]



A detailed experimental protocol for a similar synthesis is described in Chinese patent CN106699678A.[3] This involves the preparation of 4-tert-butyl-3-hydroxyl-2,6-dimethyl benzyl alcohol, followed by its chlorination with thionyl chloride. The resulting benzyl chloride is then reacted with cyanuric acid in the presence of a base to afford the final product.[3]

Experimental Protocols

The determination of the physicochemical properties of **Cyanox CY 1790** follows standardized methodologies. Below are detailed descriptions of the general experimental protocols that would be employed.

Melting Point Determination (Capillary Method - based on ASTM E324)

Objective: To determine the melting range of a crystalline solid.[4][5][6][7][8]

Apparatus:

- Melting point apparatus with a heating block and temperature control.
- · Glass capillary tubes (sealed at one end).
- Thermometer or digital temperature probe.
- Mortar and pestle.

Procedure:

- Sample Preparation: A small amount of the crystalline Cyanox CY 1790 is finely powdered using a mortar and pestle.
- Capillary Tube Loading: The open end of a capillary tube is tapped into the powdered sample to introduce a small amount of the material. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-4 mm.
- Apparatus Setup: The loaded capillary tube is placed in the heating block of the melting point apparatus.



- Heating: The sample is heated at a controlled rate. A rapid heating rate can be used initially
 to determine an approximate melting point, followed by a slower, more precise heating rate
 (e.g., 1-2 °C per minute) as the expected melting point is approached.
- Observation: The sample is observed through a magnifying lens. The temperature at which
 the first droplet of liquid appears is recorded as the initial melting point. The temperature at
 which the last crystal melts is recorded as the final melting point. The range between these
 two temperatures is the melting range.

Solubility Determination (Flask Method - based on OECD Guideline 105)

Objective: To determine the saturation solubility of a substance in a solvent.[9][10][11][12][13]

Apparatus:

- Erlenmeyer flasks with stoppers.
- Constant temperature water bath or shaker.
- Analytical balance.
- Filtration apparatus (e.g., syringe filters).
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer).

Procedure:

- Preparation of Saturated Solution: An excess amount of Cyanox CY 1790 is added to a known volume of the solvent (e.g., acetonitrile, DMSO, methanol) in an Erlenmeyer flask.
- Equilibration: The flask is sealed and placed in a constant temperature water bath or shaker. The mixture is agitated for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- Phase Separation: The solution is allowed to stand to allow any undissolved solid to settle.



- Sampling and Filtration: A sample of the supernatant is carefully withdrawn and immediately filtered to remove any undissolved particles.
- Quantification: The concentration of Cyanox CY 1790 in the filtered solution is determined
 using a suitable analytical method. A calibration curve prepared with known concentrations of
 the compound is used for quantification.
- Calculation: The solubility is expressed as the mass of the solute per volume or mass of the solvent (e.g., g/L or g/100g).

Antioxidant Mechanism of Action

Cyanox CY 1790 functions as a primary antioxidant through a chain-breaking mechanism, specifically by donating a hydrogen atom from its phenolic hydroxyl groups to neutralize free radicals.[14][15][16] This process is particularly effective in interrupting the auto-oxidation cycle of organic materials.

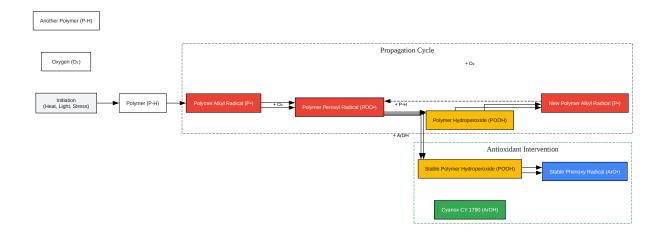
Signaling Pathway: Free Radical Scavenging

The antioxidant activity of **Cyanox CY 1790** can be visualized as a signaling pathway where the antioxidant intervenes in the propagation of radical chain reactions. The key steps are outlined below and depicted in the following diagram.

- Initiation: A polymer chain (P-H) can be initiated by heat, light, or mechanical stress to form a polymer alkyl radical (P•).
- Propagation: The polymer alkyl radical (P•) reacts with oxygen to form a polymer peroxyl radical (POO•). This highly reactive peroxyl radical can then abstract a hydrogen atom from another polymer chain, propagating the radical chain reaction and forming a hydroperoxide (POOH) and a new polymer alkyl radical (P•).
- Intervention by Cyanox CY 1790: The hindered phenolic antioxidant (ArOH), in this case, one of the three phenolic groups on the Cyanox CY 1790 molecule, donates its labile hydrogen atom to the polymer peroxyl radical (POO•).
- Termination: This donation terminates the propagation cycle by forming a stable polymer hydroperoxide (POOH) and a resonance-stabilized phenoxy radical (ArO•). The steric



hindrance provided by the tert-butyl and methyl groups on the aromatic ring of **Cyanox CY 1790** makes the resulting phenoxy radical very stable and unreactive, preventing it from initiating new radical chains.



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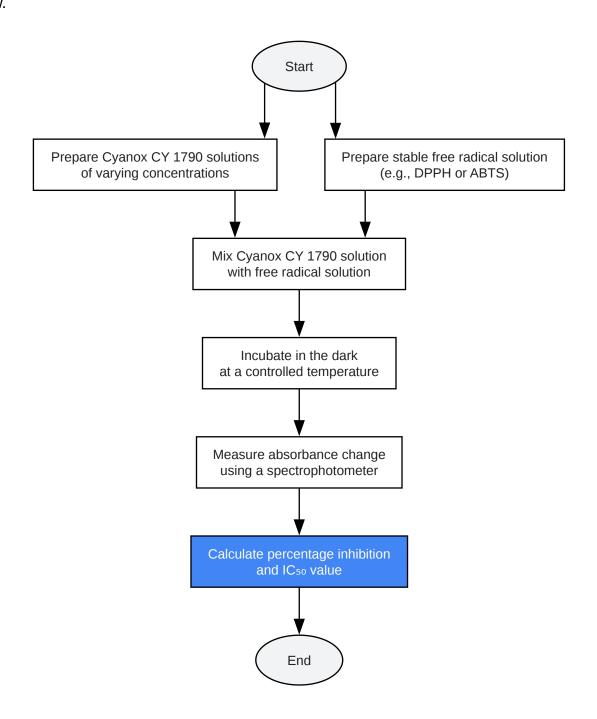
Caption: Antioxidant mechanism of Cyanox CY 1790.

Experimental Workflow for Antioxidant Activity Assessment

The antioxidant activity of **Cyanox CY 1790** can be evaluated using various in vitro assays that measure its ability to scavenge free radicals. A common experimental workflow is presented



below.



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Caption: Workflow for in vitro antioxidant assay.

Conclusion



Cyanox CY 1790 (CAS 40601-76-1) is a highly effective sterically hindered phenolic antioxidant with well-defined physicochemical properties. Its primary mechanism of action involves the donation of a hydrogen atom to terminate free radical chain reactions, thereby preventing the oxidative degradation of polymeric materials. The standardized experimental protocols for determining its properties and assessing its antioxidant activity provide a robust framework for its application in research, development, and quality control. The unique molecular structure of Cyanox CY 1790, combining three sterically hindered phenolic moieties on a triazine core, imparts excellent stability and performance, making it a valuable tool for material preservation.

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